

# Application of Ethyl Tricosanoate in Biodiesel Fatty Acid Ethyl Ester (FAEE) Analysis

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## Compound of Interest

Compound Name: Ethyl tricosanoate

Cat. No.: B029191

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## Introduction

The analysis of Fatty Acid Ethyl Esters (FAEEs) is crucial for determining the quality and composition of ethyl biodiesel. Gas chromatography with flame ionization detection (GC-FID) is the most common technique for this analysis. The use of a suitable internal standard (IS) is paramount for achieving accurate and precise quantification by correcting for variations in sample injection and instrument response. **Ethyl tricosanoate** (C23:0 ethyl ester) serves as an excellent, albeit less common, internal standard for the analysis of FAEEs in biodiesel. Its long carbon chain ensures it does not co-elute with the more common FAEEs found in biodiesel (typically C16-C18 derivatives), and as an ethyl ester of an odd-numbered fatty acid, it is generally absent in the vegetable oil and animal fat feedstocks used for biodiesel production. This application note provides a detailed protocol for the determination of total FAEE content in biodiesel using **ethyl tricosanoate** as an internal standard.

## Principle

A known amount of **ethyl tricosanoate** is added to a precisely weighed biodiesel sample. The sample is then diluted with an appropriate solvent and injected into a gas chromatograph. The FAEEs are separated based on their boiling points and detected by a flame ionization detector. The concentration of each FAEE is determined by comparing its peak area to that of the internal standard. The total FAEE content is the sum of the individual ester concentrations.

## Experimental Protocols

## Reagents and Materials

- Solvents: Heptane or Isooctane (HPLC grade)
- Internal Standard: **Ethyl Tricosanoate** (purity  $\geq 98\%$ )
- Reference Standards: A certified FAEE reference mixture containing known concentrations of common fatty acid ethyl esters (e.g., ethyl palmitate, ethyl stearate, ethyl oleate, ethyl linoleate, ethyl linolenate).
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined septa.
- Equipment: Analytical balance (accurate to 0.0001 g), gas chromatograph with FID.

## Preparation of Standard Solutions

- Internal Standard Stock Solution (IS Solution):
  - Accurately weigh approximately 100 mg of **ethyl tricosanoate** into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with heptane.
  - This results in a concentration of approximately 10 mg/mL. Record the exact concentration.
- Calibration Standards:
  - Prepare a series of calibration standards by adding known amounts of the certified FAEE reference mixture and the IS solution to volumetric flasks and diluting with heptane.
  - A typical calibration range would be from 50 to 1000  $\mu\text{g/mL}$  for the FAEE mixture. The concentration of the internal standard should be kept constant in all calibration standards.

## Sample Preparation

- Accurately weigh approximately 100 mg of the biodiesel sample into a 10 mL volumetric flask.

- Add a precise volume (e.g., 1 mL) of the IS solution to the flask.
- Dilute to the mark with heptane.
- Mix thoroughly until the sample is completely dissolved.
- Transfer an aliquot to a GC vial for analysis.

## Gas Chromatography (GC-FID) Conditions

The following are typical GC-FID conditions. These may need to be optimized for your specific instrument and column.

Parameter	Value
Column	Capillary column suitable for FAME/FAEE analysis (e.g., DB-23, SP-2560, or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min)
Injector	Split/Splitless, operated in split mode (e.g., 50:1 split ratio)
Injector Temperature	250 °C
Oven Program	- Initial Temperature: 150 °C, hold for 1 min- Ramp: 10 °C/min to 250 °C- Final Hold: Hold at 250 °C for 5 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	280 °C
Injection Volume	1 µL

## Data Presentation

## Method Validation Summary

The following table summarizes typical performance characteristics for a validated GC-FID method for FAEE analysis using an internal standard.

Parameter	Typical Value
Linearity (R <sup>2</sup> )	> 0.999
Limit of Detection (LOD)	0.01 % (m/m)
Limit of Quantification (LOQ)	0.05 % (m/m)
Repeatability (RSD)	< 2%
Reproducibility (RSD)	< 5%
Recovery	98 - 102%

## Calculation of FAEE Content

The content of each fatty acid ethyl ester (C) in the biodiesel sample is calculated using the following equation:

$$C = (A_x / A_{IS}) * (C_{IS} * V_{IS}) / m$$

Where:

- $A_x$  = Peak area of the individual FAEE
- $A_{IS}$  = Peak area of the internal standard (**ethyl tricosanoate**)
- $C_{IS}$  = Concentration of the internal standard solution (in mg/mL)
- $V_{IS}$  = Volume of the internal standard solution added to the sample (in mL)
- $m$  = Mass of the biodiesel sample (in mg)

The total FAEE content is the sum of the individual FAEE contents, expressed as a mass percentage.

## Visualizations

## Experimental Workflow

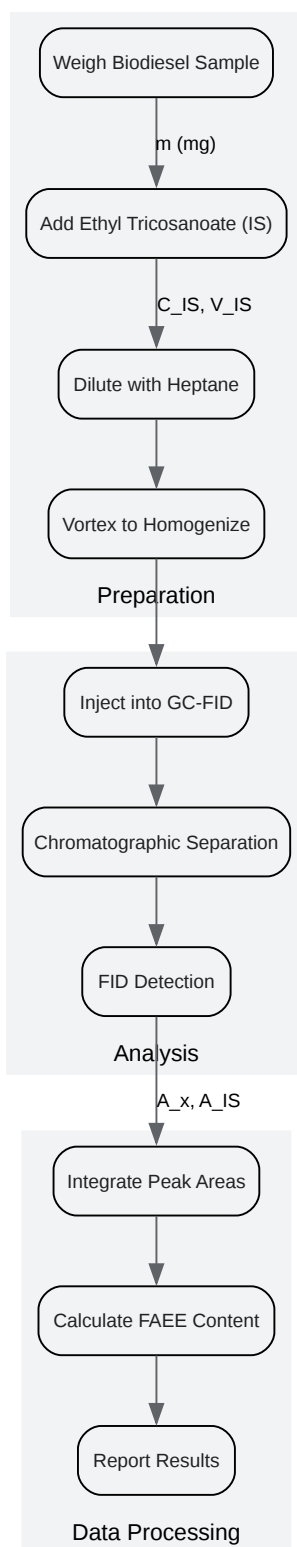


Figure 1: Experimental Workflow for FAEE Analysis

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Figure 1: Workflow for FAEE analysis in biodiesel.

## Logical Relationship of Internal Standard Method

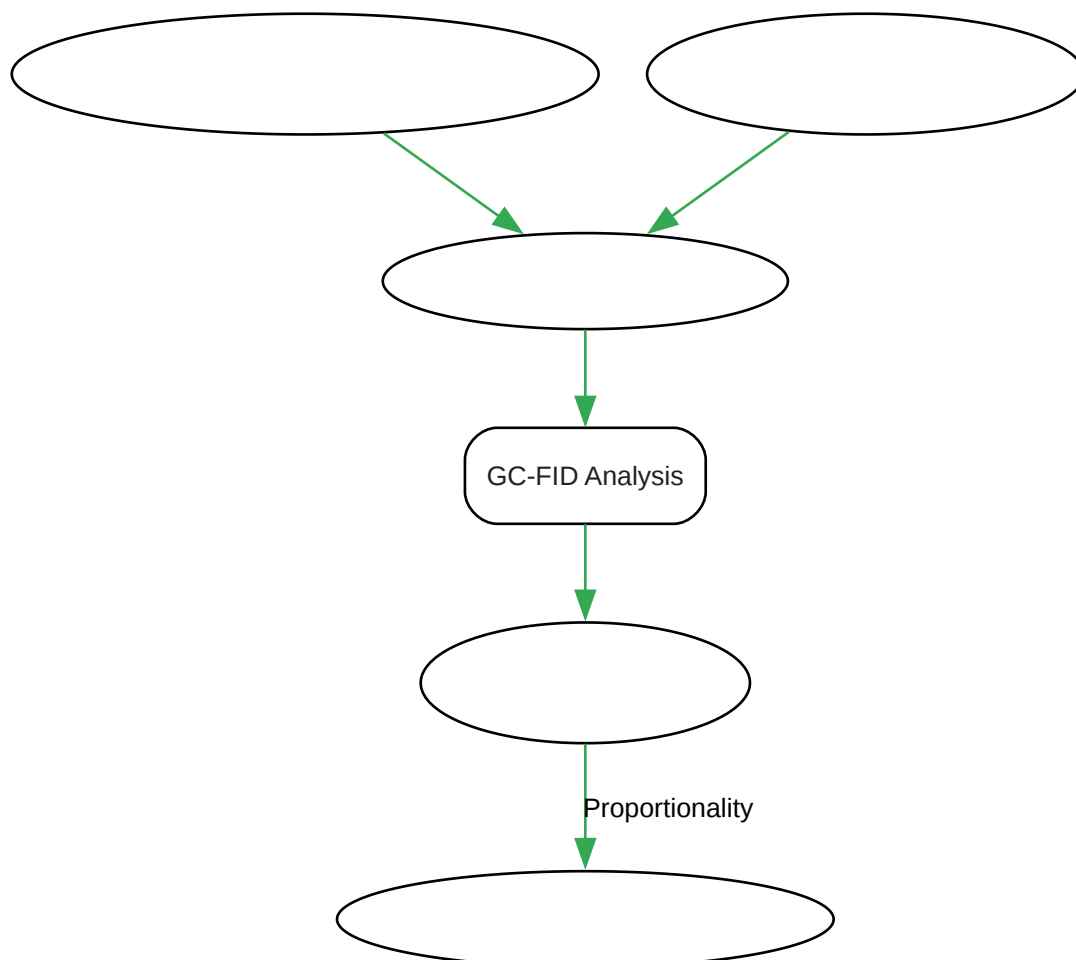


Figure 2: Principle of the Internal Standard Method

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